

Personal protective equipment for handling 1,3-Diethoxypropane

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Compound of Interest

Compound Name: 1,3-Diethoxypropane

Cat. No.: B8821189

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Essential Safety and Handling Guide for 1,3-Diethoxypropane

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,3-Diethoxypropane**, designed for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety.

Physicochemical and Hazard Data

Properly understanding the characteristics of **1,3-Diethoxypropane** is the first step in safe handling. Key quantitative data is summarized below.

Table 1: Physical and Chemical Properties of **1,3-Diethoxypropane**

Property	Value
CAS Number	3459-83-4[1][2]
Molecular Formula	C ₇ H ₁₆ O ₂ [2]
Molecular Weight	132.20 g/mol [2]
Boiling Point	148.8°C at 760 mmHg[3]
Flash Point	27.6°C[3]

| Density | 0.843 g/mL[3] |

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
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| Flammable Liquids | Category 3 | H226: Flammable liquid and vapor[1][2] |

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory when handling **1,3-Diethoxypropane**. The following table outlines the minimum required equipment.

Table 3: Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye & Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[4][5]	Protects against splashes and vapors.
Skin & Body Protection	Chemical-impermeable gloves (e.g., Nitrile, Neoprene). Fire/flamm resistant lab coat and impervious clothing.[4][5]	Prevents skin contact and protects from flammability hazards.

| Respiratory Protection | Use exclusively in a well-ventilated area, preferably within a certified chemical fume hood.[5][6] | Minimizes inhalation of potentially irritating vapors.[4] |

Operational and Disposal Plans

The following step-by-step protocols provide direct guidance for operational and disposal procedures.

Step-by-Step Handling Protocol

- Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.[6]
- Verify that a safety shower and eyewash station are unobstructed and accessible.[6]
- Remove all potential ignition sources (e.g., open flames, hot plates, spark-producing equipment) from the immediate work area.[1][5]
- When transferring quantities greater than 1 liter, ensure proper grounding and bonding of containers and receiving equipment to prevent static discharge.[1][7]
- Chemical Handling:
 - Don all required PPE as specified in Table 3.
 - Handle the chemical within the fume hood.
 - Use non-sparking tools for all operations.[1][4][5]
 - Keep the container tightly closed when not in use to minimize vapor release.[1]
- Storage:
 - Store **1,3-Diethoxypropane** in a tightly closed container in a cool, dry, and well-ventilated area.[1][4][5]
 - Store away from heat, sparks, and open flames.[7]
 - Ensure the storage location is separate from incompatible materials, such as strong oxidizing agents.[6]

Emergency Procedures: Spill Response

- Evacuate & Alert: Immediately alert personnel in the vicinity and evacuate the area if the spill is large or ventilation is inadequate.
- Control Ignition Sources: Remove all sources of ignition.[5]
- Ventilate: Ensure the area is well-ventilated, using the fume hood to contain vapors.

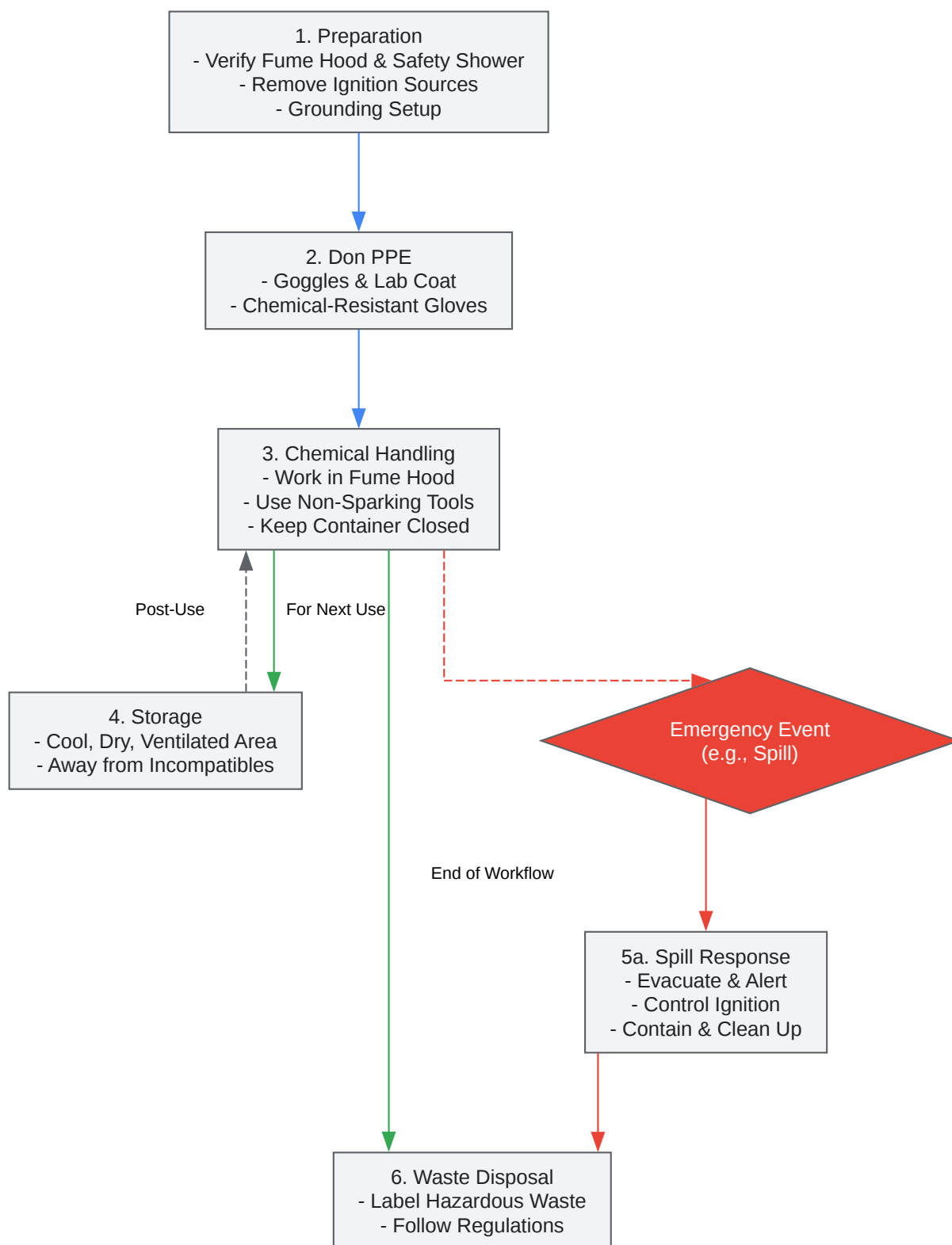
- **Contain Spill:** Wearing full PPE, contain the spill using an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- **Clean Up:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for hazardous waste disposal.^[5]
- **Decontaminate:** Clean the spill area thoroughly.

Disposal Plan

- **Chemical Waste:** Dispose of unused **1,3-Diethoxypropane** and spill cleanup materials as hazardous waste. All waste must be placed in appropriately labeled, sealed containers.
- **Regulatory Compliance:** Disposal must be conducted through a licensed waste disposal facility, adhering to all local, regional, and national regulations.^{[1][4][7]}
- **Empty Containers:** Empty containers may retain product residue and vapors and should be handled as hazardous.^[8] They can be triple-rinsed (with a suitable solvent) and offered for recycling, or punctured and disposed of as solid waste, in accordance with facility protocols.^[4]

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **1,3-Diethoxypropane**.



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Caption: Workflow for Safe Handling and Disposal of **1,3-Diethoxypropane**.

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